

# Application Notes and Protocols: 4-Acetamidobenzenesulfonamide as a Carbonic Anhydrase Inhibitor

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## Compound of Interest

Compound Name: 4-Acetamidobenzenesulfonamide

Cat. No.: B121751

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## Introduction

**4-Acetamidobenzenesulfonamide**, a primary sulfonamide, is a well-characterized inhibitor of carbonic anhydrases (CAs). CAs are a family of ubiquitous metalloenzymes that catalyze the reversible hydration of carbon dioxide to bicarbonate and a proton.<sup>[1][2]</sup> These enzymes play a crucial role in a variety of physiological processes, including pH homeostasis, CO<sub>2</sub> transport, electrolyte secretion, and biosynthesis.<sup>[1][2]</sup> The involvement of various CA isoforms in pathological conditions such as glaucoma, epilepsy, and cancer has established them as significant therapeutic targets. **4-Acetamidobenzenesulfonamide** serves as a valuable tool for studying the physiological and pathological roles of CAs and as a reference compound in the development of novel, isoform-selective CA inhibitors.

## Data Presentation: Inhibitory Activity of 4-Acetamidobenzenesulfonamide and Related Sulfonamides

The inhibitory potency of **4-Acetamidobenzenesulfonamide** and the parent compound sulfanilamide against several human carbonic anhydrase (hCA) isoforms is summarized below.

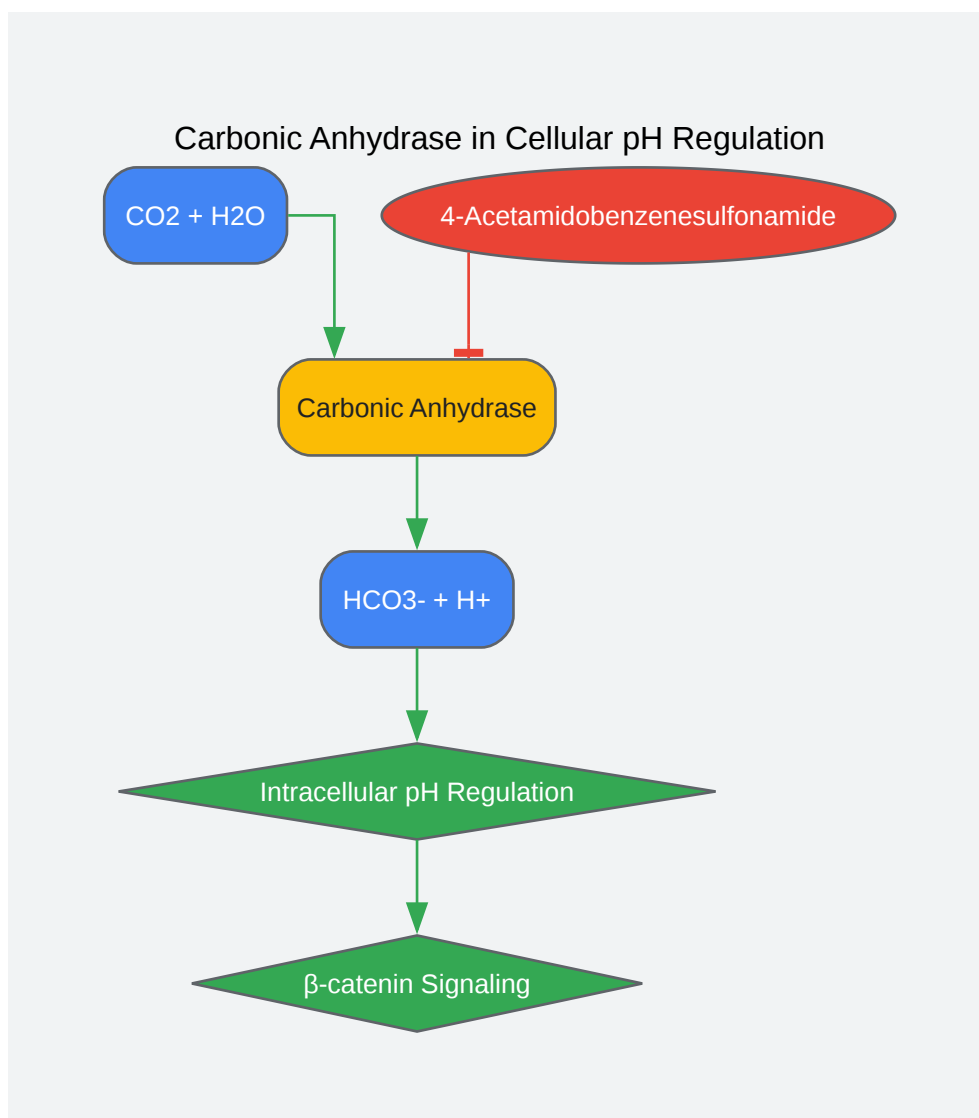
The data is presented as inhibition constants ( $K_i$ ), where a lower value indicates a stronger inhibitory activity.

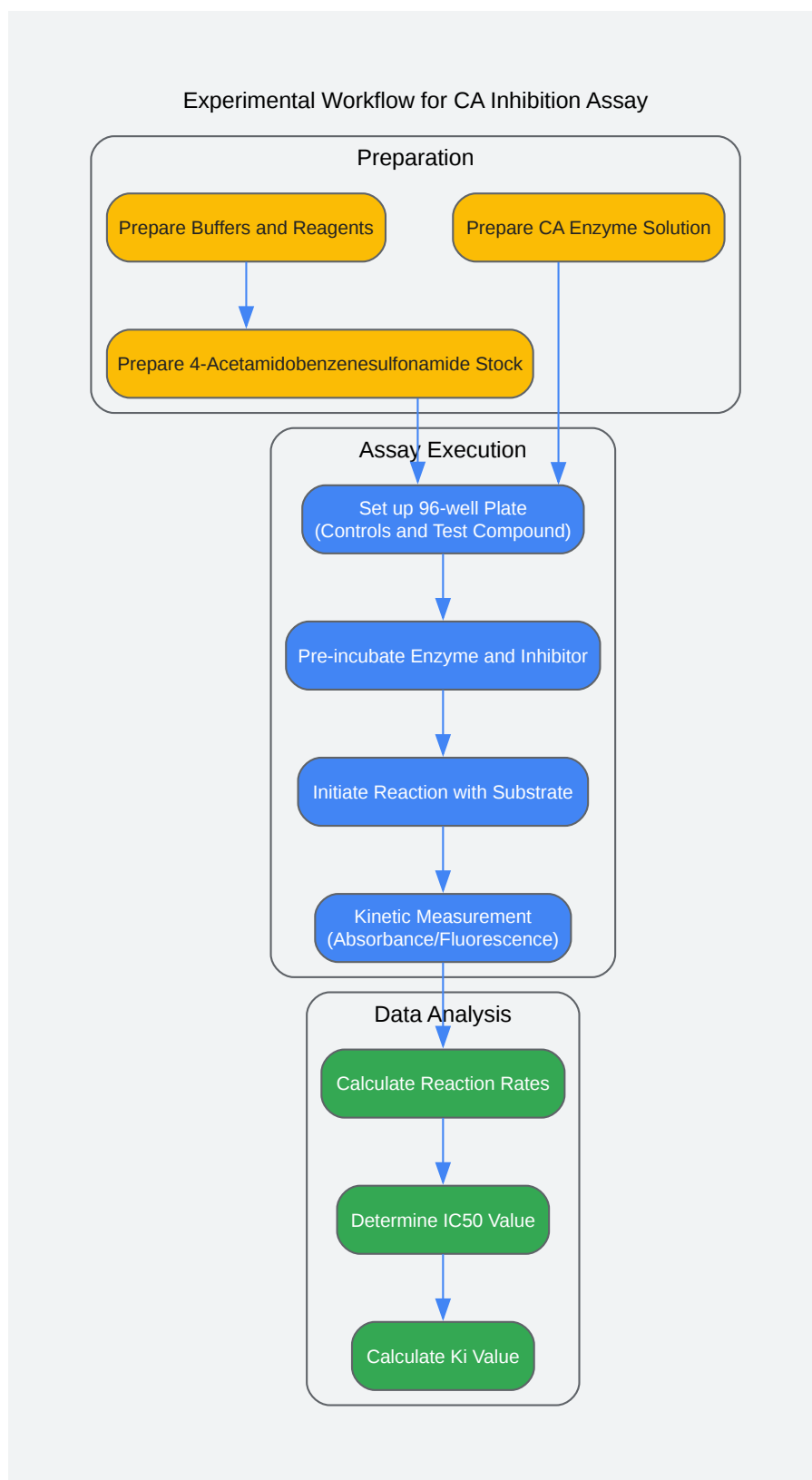
Compound	hCA I ( $K_i$ in nM)	hCA II ( $K_i$ in nM)	hCA IX ( $K_i$ in nM)	hCA XII ( $K_i$ in nM)
4-Acetamidobenzenesulfonamide	-	246	135	49
Sulfanilamide	250	12	25	5.7

Note: Data for **4-Acetamidobenzenesulfonamide** is from a single source and may not be comprehensive across all isoforms. Data for sulfanilamide is provided for comparative purposes. The inhibitory profile can vary depending on the assay conditions.

## Signaling Pathways and Experimental Workflow

The following diagrams illustrate the role of carbonic anhydrase in physiological signaling and a general workflow for evaluating **4-Acetamidobenzenesulfonamide** as a CA inhibitor.





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## References

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